

An In-depth Technical Guide to the Safety Profile of Tetrahexylammonium Iodide

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Compound of Interest

Compound Name: Tetrahexylammonium iodide

Cat. No.: B1219573

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data for **Tetrahexylammonium iodide** (CAS No: 2138-24-1), drawing from multiple Safety Data Sheets (SDS) and standardized hazard assessment information. The content is structured to offer clear, actionable information for professionals handling this substance in a laboratory or research setting.

Chemical Identification

Identifier	Value
Chemical Name	Tetrahexylammonium iodide
Synonyms	Tetra-n-hexylammonium iodide, N,N,N-Trihexyl-1-hexanaminium iodide
CAS Number	2138-24-1[1][2][3][4][5][6]
Molecular Formula	C ₂₄ H ₅₂ IN[2][5][6]
Molecular Weight	481.58 g/mol [2][4]

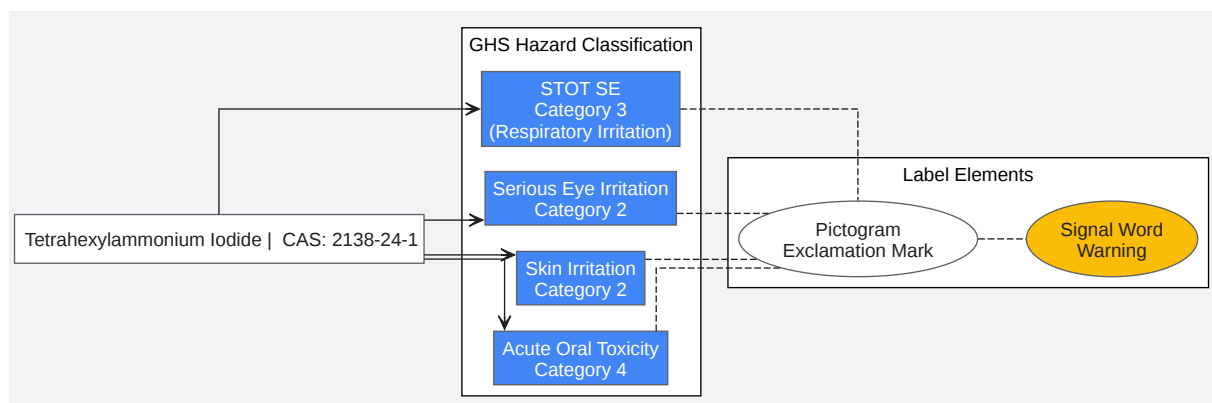
Hazard Identification and GHS Classification

Tetrahexylammonium iodide is classified as a hazardous substance under the Globally Harmonized System (GHS). The primary hazards are related to irritation and acute toxicity.

Summary of GHS Classification:[2][3][4][5][7]

- Acute Oral Toxicity: Category 4
- Skin Corrosion/Irritation: Category 2
- Serious Eye Damage/Eye Irritation: Category 2
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system irritation)

The signal word for this substance is "Warning".[2][4][5]



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GHS Hazard Classification for **Tetrahexylammonium Iodide**.

Hazard and Precautionary Statements:

Code	Statement
H302	Harmful if swallowed.[7]
H315	Causes skin irritation.[2][4][5][7]
H319	Causes serious eye irritation.[2][4][5][7]
H335	May cause respiratory irritation.[2]
P261	Avoid breathing dust.[2][8]
P264	Wash skin thoroughly after handling.[2][5][7]
P270	Do not eat, drink or smoke when using this product.[7]
P280	Wear protective gloves/eye protection/face protection.[2][5][7]
P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[7]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[2][7]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][7]
P501	Dispose of contents/container to an approved waste disposal plant.[3][7]

Physical and Chemical Properties

The available quantitative data for **Tetrahexylammonium iodide** is summarized below.

Property	Value	Source
Appearance	White to very pale yellow crystalline powder	[2] [5] [9]
Melting Point	99 - 104 °C	[4] [5] [6]
Boiling Point	No data available	[5]
Flash Point	No data available	[5]
Solubility	Low water solubility is suggested	[3]

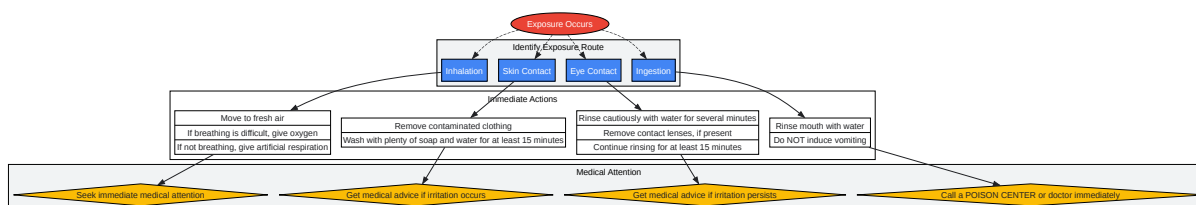
Toxicological Profile

While specific toxicological studies on **Tetrahexylammonium iodide** are not widely published, the GHS classification is based on data from similar compounds and predictive models.

Toxicity Endpoint	Result	Notes
Acute Oral Toxicity	Category 4 (Harmful if swallowed)	While some SDSs state "no data available," ^[1] others classify it as Category 4. ^{[3][10]} An LD50 of 1,990 mg/kg (Rat) was found for the related compound tetrabutylammonium iodide. ^[7]
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	Consistent across multiple sources. ^{[2][3][4][5]}
Serious Eye Damage/Irritation	Category 2 (Causes serious eye irritation)	Consistent across multiple sources. ^{[2][3][4][5]}
Respiratory or Skin Sensitization	No data available	
Carcinogenicity	Not classified as a carcinogen	No component is listed by IARC, NTP, or OSHA. ^[3]
Germ Cell Mutagenicity	No data available	
Reproductive Toxicity	No data available	
STOT-Single Exposure	Category 3 (May cause respiratory irritation)	^{[2][3]}
STOT-Repeated Exposure	No data available	

First-Aid and Emergency Procedures

In case of exposure, immediate and appropriate first-aid is crucial. The following workflow outlines the recommended steps.



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First-Aid Decision Workflow for **Tetrahexylammonium Iodide** Exposure.

Safe Handling and Storage Protocols

Proper handling and storage are essential to minimize risk.

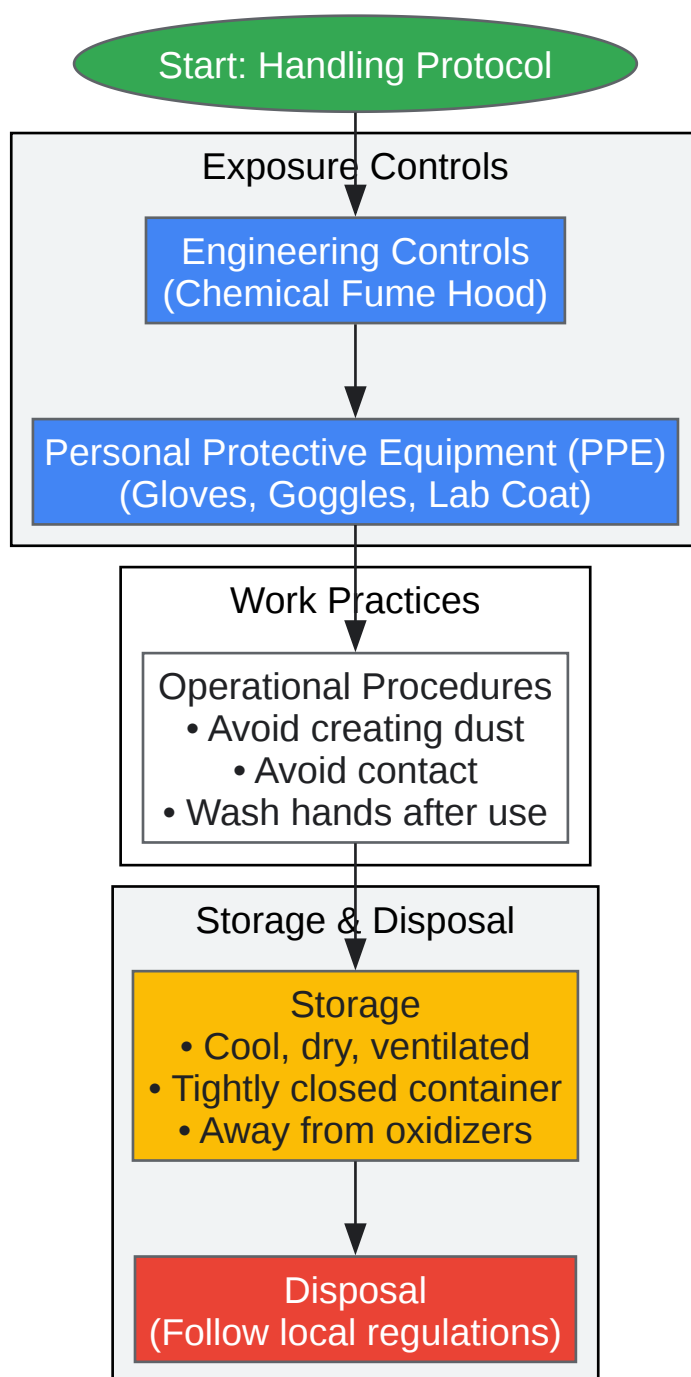
Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[1][3]
- Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles with side-shields, and a lab coat.[3]
- If dust is generated, use a NIOSH/MSHA-approved respirator.[3]
- Avoid contact with skin, eyes, and clothing.[1][5]

- Prevent the formation of dust.[\[1\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)

Storage:

- Store in a tightly closed container.[\[3\]](#)[\[5\]](#)
- Keep in a dry, cool, and well-ventilated place.[\[3\]](#)[\[5\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[3\]](#)[\[5\]](#)



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Logical Workflow for Safe Handling and Storage.

Standardized Experimental Methodologies

The GHS hazard classifications are determined by standardized experimental protocols, often following OECD (Organisation for Economic Co-operation and Development) guidelines. While

the specific test results for **Tetrahexylammonium iodide** are not detailed in the SDS, the methodologies below are the standard for determining the cited hazards.

Skin Irritation - OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method):[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[9\]](#)

- Principle: This non-animal test uses a three-dimensional Reconstructed Human Epidermis (RhE) model, which mimics the upper layers of human skin.[\[3\]](#)[\[4\]](#)[\[9\]](#)
- Methodology: The test chemical is applied topically to the surface of the RhE tissue for a defined period (e.g., up to 60 minutes). Afterwards, the tissue is rinsed and incubated. Cell viability is then measured using a cellular activity assay, most commonly the MTT assay. The MTT dye is converted by metabolically active cells into a colored formazan salt, which is then extracted and measured.[\[2\]](#)[\[4\]](#)
- Classification: A chemical is classified as a "Category 2: Irritant" if the mean tissue viability is reduced to 50% or less compared to the negative control.[\[3\]](#)[\[4\]](#)[\[9\]](#)

Eye Irritation - OECD Test Guideline 492 (Reconstructed human Cornea-like Epithelium (RhCE) test method):[\[1\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[11\]](#)

- Principle: This in vitro method uses a Reconstructed human Cornea-like Epithelium (RhCE) model to identify chemicals that do not require classification for eye irritation or serious eye damage. It can also indicate potential for irritation.
- Methodology: The test material is applied to the surface of the corneal tissue model. After a specified exposure time, the material is washed off, and the tissue is incubated. Cell viability is assessed using the MTT assay, similar to the skin irritation test.[\[5\]](#)[\[11\]](#)
- Classification: A substance is identified as a non-irritant (UN GHS No Category) if the tissue viability is greater than 60%. If viability is 60% or less, it indicates potential for irritation, and further testing may be required to distinguish between Category 1 (serious damage) and Category 2 (irritation).[\[1\]](#)[\[5\]](#)

Acute Oral Toxicity - OECD Test Guideline 423 (Acute Toxic Class Method):[\[6\]](#)[\[10\]](#)[\[12\]](#)[\[13\]](#)

- Principle: This method allows for the classification of a substance into a GHS toxicity category with the use of a minimal number of animals. It is a stepwise procedure using a small group of animals (typically 3) per step.[13]
- Methodology: A single dose of the substance is administered orally to a group of rodents (usually female rats). The starting dose is selected from a series of fixed dose levels (e.g., 300, 2000 mg/kg). The outcome (mortality or survival) in the first group determines the dose for the next step. If mortality is observed, the dose is lowered for the next group; if no mortality is observed, the dose may be increased.[13]
- Classification: The substance is classified into a GHS category based on the dose levels at which mortality is observed. For example, evidence of mortality at 300 mg/kg but not at 50 mg/kg would place a substance in Category 3, while mortality at 2000 mg/kg but not at 300 mg/kg would suggest Category 4 ("Harmful if swallowed").

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